

Enprofylline chemical stability issues solutions

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Compound Focus: Enprofylline

CAS No.: 41078-02-8

Cat. No.: S527190

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Enprofylline Basic Information & Handling

The table below summarizes the core technical data available for **enprofylline**.

Property	Description
CAS Number	41078-02-8 [1] [2]
Molecular Formula	C ₈ H ₁₀ N ₄ O ₂ [1] [2]
Molecular Weight	194.19 g/mol [1] [2]
Recommended Storage	Solid: 4°C, protect from light [1]. Solution: -80°C for 1 year [2].
Solubility (DMSO)	60-62.5 mg/mL (approx. 309-322 mM) [1] [2]. Sonication is recommended [2].

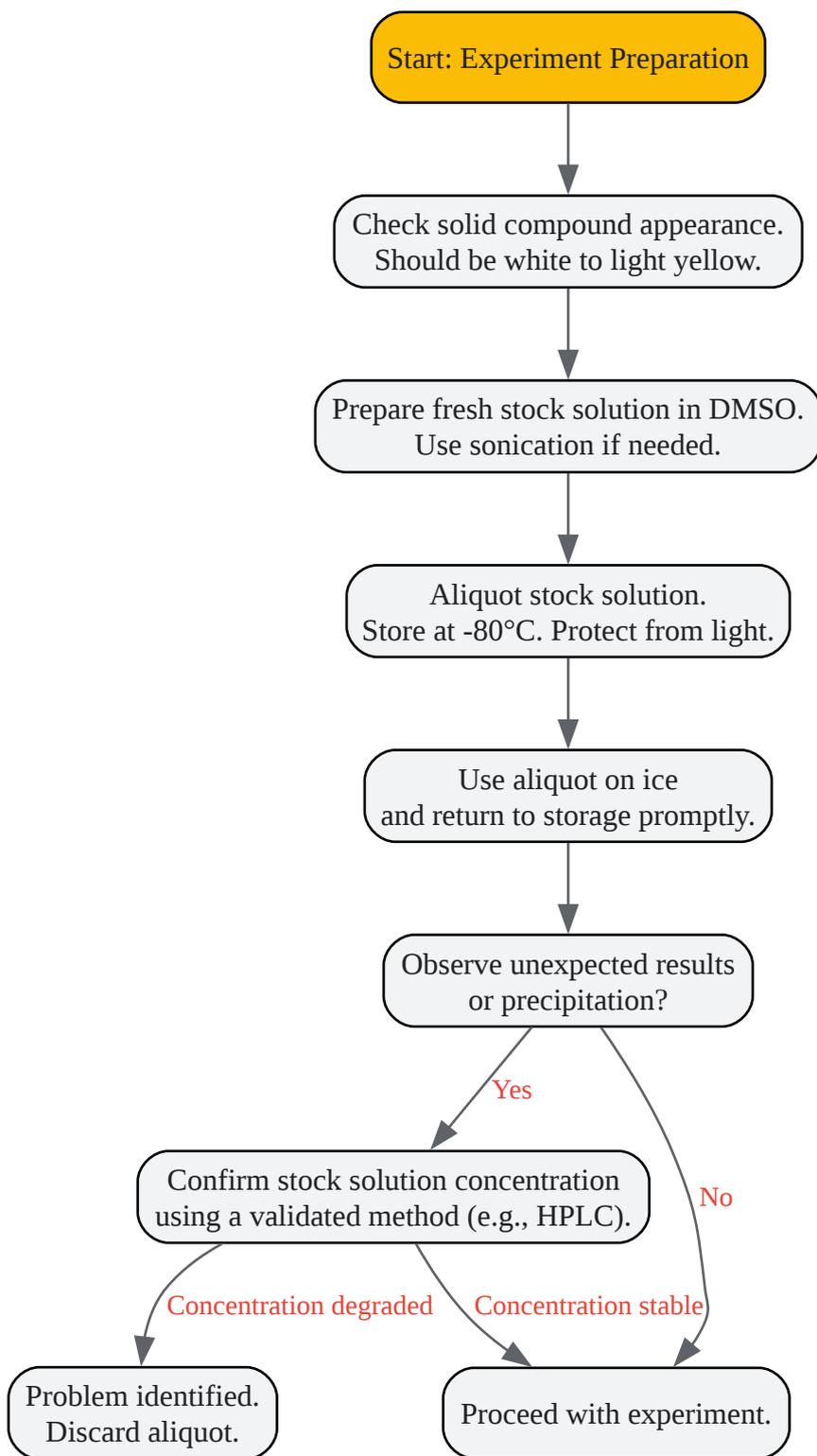
Frequently Asked Questions

Here are answers to common questions based on the available information.

- **Q1: What is the primary mechanism of action of enprofylline?** Enprofylline has a dual mechanism. It acts primarily as a **competitive non-selective phosphodiesterase (PDE) inhibitor** and also as a **selective and competitive adenosine A2B receptor antagonist** with a K_i of 7 μM [1] [2]. This makes it useful for research in asthma and chronic obstructive pulmonary disease (COPD) [1].
- **Q2: How should I prepare and store stock solutions of enprofylline?** The provided literature recommends using DMSO as the solvent. To prepare a 10 mM stock solution, dissolve 1.94 mg of **enprofylline** in 1 mL of DMSO [1]. For long-term storage, it is crucial to **aliquot the solution and store it at -80°C** to prevent degradation from repeated freeze-thaw cycles [1] [2]. Always protect the compound from light, whether in solid or solution form [1].
- **Q3: Are there any known safety concerns with enprofylline?** Yes. While it is a research-grade bronchodilator, one source notes that its clinical development was halted due to concerns about **hepatic toxicity** [3]. Researchers should handle this compound with appropriate safety precautions.

Troubleshooting Common Experimental Issues

The following workflow outlines a general approach to handling stability-critical compounds like **enprofylline**, based on standard laboratory practices.



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Experimental Protocol: Stability Monitoring

For a rigorous stability assessment, you can adapt the following high-performance liquid chromatography (HPLC) method based on a study of another unstable drug [4].

- **Objective:** To determine the chemical stability of **enprofylline** in a prepared solution under specific storage conditions.
- **Method:** High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Procedure:**
 - **Preparation:** Prepare an **enprofylline** solution at a relevant concentration for your research (e.g., 10 mM in DMSO).
 - **Storage:** Divide the solution into aliquots stored in different conditions (e.g., -80°C, -20°C, 4°C, room temperature).
 - **Sampling:** At predetermined time points (e.g., 0, 1, 2, 4, 8, 12, 24 hours, and 1 week), withdraw a sample from each condition.
 - **Analysis:** Inject the samples into the HPLC system. Compare the peak area and retention time of **enprofylline** against a freshly prepared standard.
 - **Criteria:** A solution is considered stable if the **enprofylline** content remains $\geq 95\%$ of the initial concentration [4].
- **Troubleshooting:** If you observe a drop in concentration or the appearance of new peaks (degradants), it confirms instability under the tested conditions. Optimize storage temperature and ensure the solution is protected from light and moisture.

Key Recommendations

- **Prioritize Fresh Preparation:** Given the lack of specific stability data, the safest approach is to prepare fresh stock solutions immediately before use.
- **Establish Your Own Stability Data:** Use the HPLC protocol above to determine the shelf-life of **enprofylline** under your specific laboratory conditions.
- **Contact Suppliers Directly:** For the most accurate and detailed handling instructions, reach out to the technical support teams of chemical suppliers like MedChemExpress [1] or TargetMol [2].

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References

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2. Enprofylline | TargetMol [targetmol.com]
3. Enprofylline - an overview [sciencedirect.com]
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To cite this document: Smolecule. [Enprofylline chemical stability issues solutions]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b527190#enprofylline-chemical-stability-issues-solutions]

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